

# Applications of N(1)-methyl-2-pyridone-5-carboxylic acid in Metabolomics Research

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## Compound of Interest

Compound Name: *N(1)-methyl-2-pyridone-5-carboxylic acid*

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## Application Notes and Protocols

## Introduction

**N(1)-methyl-2-pyridone-5-carboxylic acid**, more commonly known as N-methyl-2-pyridone-5-carboxamide (2PY or NMPC), is a prominent metabolite in human physiology.<sup>[1]</sup> As a major breakdown product of nicotinamide (a form of Vitamin B3) and nicotinamide adenine dinucleotide (NAD), 2PY offers a window into crucial metabolic pathways.<sup>[1][2]</sup> Its accumulation in certain pathological states has positioned it as a significant biomarker in metabolomics research, particularly in the context of kidney disease.<sup>[2][3]</sup> This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals interested in the role of 2PY in metabolomics.

## Applications in Metabolomics Research

The primary application of 2PY in metabolomics is its use as a biomarker for various physiological and pathological conditions.

- **Chronic Kidney Disease (CKD):** 2PY is a well-established uremic toxin, a substance that accumulates in the body due to impaired kidney function.<sup>[2][3]</sup> Serum concentrations of 2PY are significantly elevated in patients with chronic renal failure and correlate with the progression of the disease.<sup>[3]</sup> Monitoring 2PY levels can therefore aid in the assessment of

kidney function and disease severity.[2] Although it can be removed by dialysis, its concentration tends to rebound after the procedure.[2][3]

- Uranium Exposure: Studies have identified 2PY as a potential biomarker for uranium uptake. [4][5]
- Obesity and Metabolic Syndrome: Salivary levels of 2PY have been found to have a high positive association with obesity in children.[4][5]
- Cancer Prognosis: In patients with intrahepatic cholangiocarcinoma, elevated serum levels of 2PY have been associated with a poorer recurrence-free survival.[6]
- Drug Metabolism: 2PY is also a metabolite of caffeine and niacin, making its measurement relevant in studies of drug metabolism and nutrition.[1][7]

While traditionally viewed as a toxin, recent research suggests a more complex role for 2PY, with some studies indicating potential anti-fibrotic and anti-inflammatory effects in the kidney.[8] [9] This highlights the ongoing need for further research into its multifaceted biological activities.

## Quantitative Data

The following tables summarize the reported concentrations of 2PY in various biological matrices and conditions.

Table 1: Serum/Plasma Concentrations of 2PY in Healthy Individuals and Patients with Chronic Kidney Disease (CKD)

Population	Matrix	Concentration	Reference
Healthy Individuals	Serum	1.37 ± 0.68 mg/L	[5][10]
Uremic Patients	Serum	4.02 ± 3.28 mg/L	[5][10]
Uremic Patients (Max)	Serum	7.80 ± 3.59 mg/L	[5][10]
Non-dialyzed CRF Patients	Serum	Significantly elevated vs. controls	[3]

Table 2: Urinary Excretion of 2PY in Renal Transplant Recipients and Donors

Population	Matrix	Excretion Rate (μmol/day)	Reference
Renal Transplant Recipients	Urine	178.1 (130.3-242.8)	[11]
Healthy Kidney Donors	Urine	155.6 (119.6-217.6)	[11]

## Experimental Protocols

The quantification of 2PY in biological samples is typically achieved using chromatographic methods coupled with various detectors.

### Protocol 1: Analysis of 2PY in Serum/Plasma by High-Performance Liquid Chromatography (HPLC)

This protocol is based on methodologies described for the analysis of 2PY and other NAD metabolites.[3]

#### 1. Sample Preparation:

- To 200 μL of serum or plasma, add 400 μL of ice-cold methanol to precipitate proteins.
- Vortex the mixture for 30 seconds.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Collect the supernatant and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 μL of the mobile phase.

#### 2. HPLC Conditions:

- Column: C18 reverse-phase column (e.g., 5 μm particle size, 4.6 x 250 mm).
- Mobile Phase: Isocratic elution with a mixture of acetonitrile and 0.05% acetic acid in water (e.g., 5:95 v/v).[7]
- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 μL.
- Detection: UV detector at a wavelength of 260 nm.

### 3. Quantification:

- Prepare a calibration curve using a series of known concentrations of a 2PY standard.
- Quantify the 2PY concentration in the samples by comparing their peak areas to the calibration curve.

## Protocol 2: Analysis of 2PY in Urine by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This protocol is based on methodologies suitable for the sensitive and specific quantification of metabolites in complex matrices like urine.[\[11\]](#)[\[12\]](#)

### 1. Sample Preparation:

- Thaw frozen urine samples at room temperature.
- Vortex the samples to ensure homogeneity.
- Centrifuge at 5,000 x g for 5 minutes to pellet any precipitate.
- Dilute the supernatant 1:10 with the initial mobile phase.
- If necessary, include an internal standard for improved quantification accuracy.

### 2. LC-MS/MS Conditions:

- LC System: A high-performance liquid chromatography system.
- Column: A suitable reverse-phase C18 or a HILIC column.
- Mobile Phase: A gradient elution using water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B).
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI) mode.
- MRM Transitions: Monitor specific multiple reaction monitoring (MRM) transitions for 2PY and any internal standard used. The precursor ion for 2PY is m/z 153.1 and a common product ion is m/z 94.1.

### 3. Quantification:

- Generate a calibration curve using a certified 2PY standard.

- Calculate the concentration of 2PY in the urine samples based on the peak area ratios of the analyte to the internal standard.

## Metabolic and Signaling Pathways

### Metabolic Pathway of 2PY Formation

2PY is a downstream metabolite of nicotinamide. The metabolic conversion involves two key enzymatic steps. First, nicotinamide is methylated by nicotinamide N-methyltransferase (NNMT) to form N1-methylnicotinamide (MNA). Subsequently, MNA is oxidized by aldehyde oxidase (AOX1) to yield 2PY.<sup>[12][13]</sup>

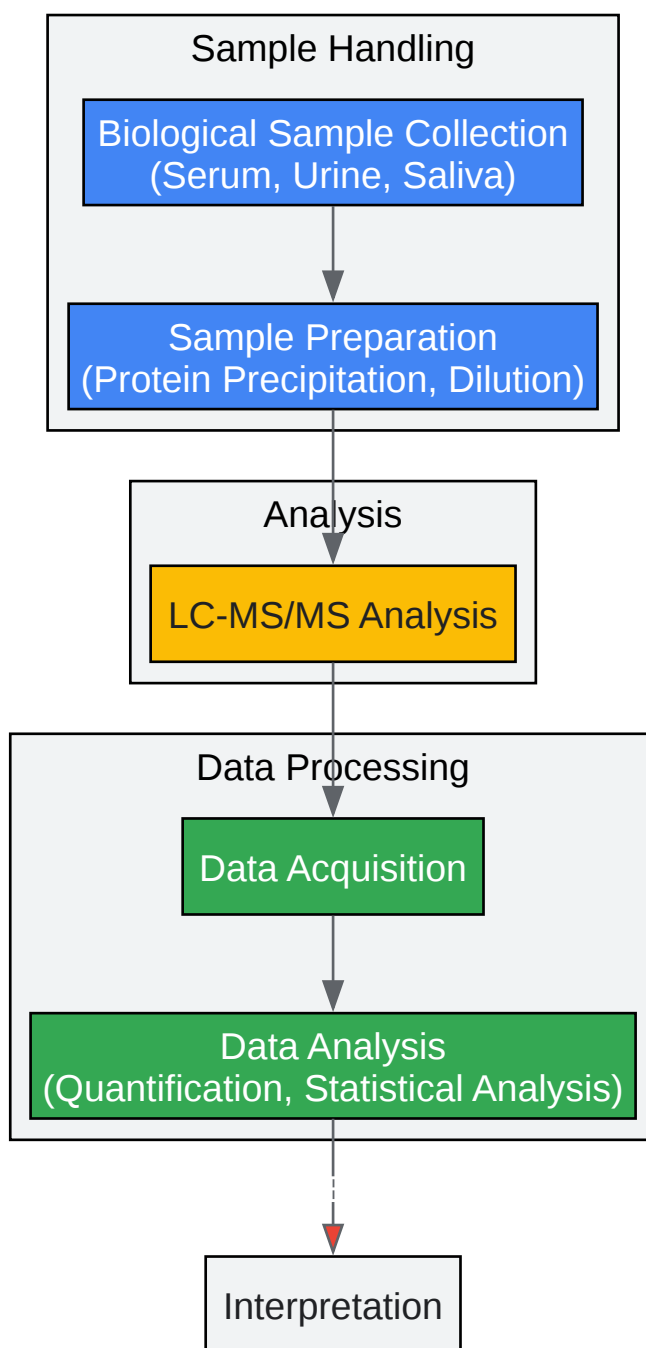


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Metabolic pathway from Nicotinamide to 2PY.

### Experimental Workflow for 2PY Metabolomics

A typical metabolomics workflow for the analysis of 2PY involves sample collection, preparation, instrumental analysis, and data processing.



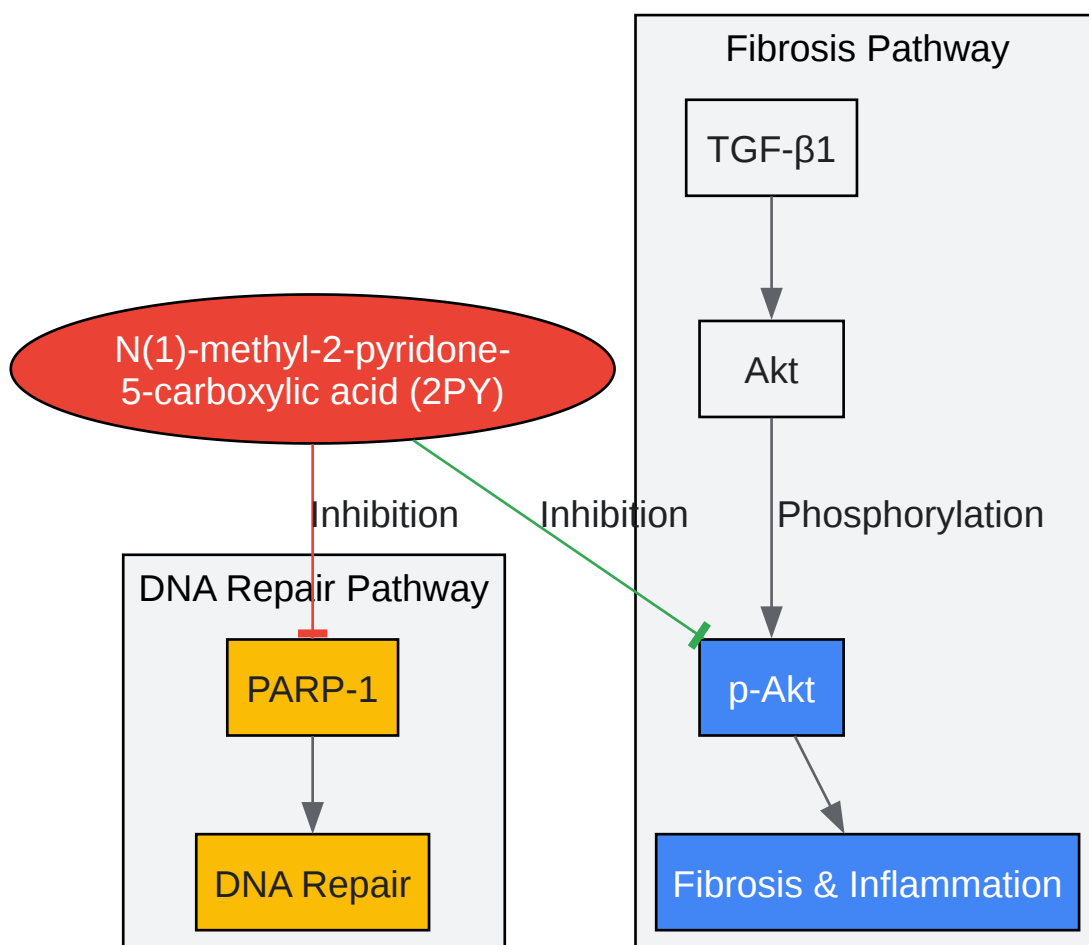
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General workflow for metabolomic analysis of 2PY.

## Proposed Signaling Mechanisms of 2PY

The biological effects of 2PY are thought to be mediated through its interaction with key cellular enzymes.

- **PARP-1 Inhibition:** 2PY is a known inhibitor of poly(ADP-ribose) polymerase-1 (PARP-1), an enzyme critical for DNA repair.[2][3] This inhibition may contribute to the toxic effects observed in uremia.[2]
- **Akt Pathway Inhibition:** In contrast to its toxic role, recent studies suggest that 2PY may exert anti-fibrotic and anti-inflammatory effects by inhibiting the phosphorylation of Akt, a key protein in cellular signaling pathways that promote fibrosis.[8][9]



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Proposed signaling mechanisms of 2PY action.

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## References

- 1. N1-Methyl-2-pyridone-5-carboxamide - Wikipedia [en.wikipedia.org]
- 2. N-methyl-2-pyridone-5-carboxamide (2PY)—Major Metabolite of Nicotinamide: An Update on an Old Uremic Toxin - PMC [pmc.ncbi.nlm.nih.gov]
- 3. N-methyl-2-pyridone-5-carboxamide: a novel uremic toxin? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. N1-Methyl-2-pyridone-5-carboxamide | CAS:701-44-0 | Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
- 5. Frontiers | Salivary N1-Methyl-2-Pyridone-5-Carboxamide, a Biomarker for Uranium Uptake, in Kuwaiti Children Exhibiting Exceptional Weight Gain [frontiersin.org]
- 6. Reduced levels of N'-methyl-2-pyridone-5-carboxamide and lysophosphatidylcholine 16:0 in the serum of patients with intrahepatic cholangiocarcinoma, and the correlation with recurrence-free survival - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Identification of N1-methyl-2-pyridone-5-carboxamide and N1-methyl-4-pyridone-5-carboxamide as components in urine extracts of individuals consuming coffee - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. N-methyl-2-pyridone-5-carboxamide (N-Me-2PY) has potent anti-fibrotic and anti-inflammatory activity in a fibrotic kidney model: is it an old uremic toxin? - National Genomics Data Center (CNCB-NGDC) [ngdc.cncb.ac.cn]
- 9. N-methyl-2-pyridone-5-carboxamide (N-Me-2PY) has potent anti-fibrotic and anti-inflammatory activity in a fibrotic kidney model: is it an old uremic toxin? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Urinary Excretion of N1-methyl-2-pyridone-5-carboxamide and N1-methylnicotinamide in Renal Transplant Recipients and Donors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. mdpi.com [mdpi.com]
- 13. mdpi.com [mdpi.com]
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